

Unveiling 1-Methyl-2-piperidinemethanol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 1-Methyl-2-piperidinemethanol

Cat. No.: B130399

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **1-Methyl-2-piperidinemethanol**, a key chemical compound with applications in various research and development domains. This document outlines its fundamental chemical properties, including its molecular weight and formula, and presents this information in a clear, accessible format for scientific professionals.

Core Chemical Identifiers

1-Methyl-2-piperidinemethanol is a substituted piperidine derivative. Its fundamental properties are summarized below, providing a foundational understanding of this compound.

Property	Value	Source
Molecular Formula	C7H15NO	[1][2][3][4]
Molecular Weight	129.20 g/mol	[1][2][3]
Alternate Molecular Weight	129.203 g/mol	[4]

Chemical Structure

The molecular structure of **1-Methyl-2-piperidinemethanol** is characterized by a piperidine ring with a methyl group attached to the nitrogen atom and a hydroxymethyl group at the second position.

Caption: Chemical structure of **1-Methyl-2-piperidinemethanol**.

Experimental Protocols

Due to the proprietary and varied nature of synthetic and analytical procedures, specific experimental protocols are not detailed here. However, standard methodologies for the characterization of such compounds would typically involve:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the carbon-hydrogen framework and confirm the connectivity of the atoms.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern, confirming the molecular formula.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify functional groups present in the molecule, such as the hydroxyl (-OH) group.

Researchers should consult relevant chemical literature and safety data sheets for detailed and validated experimental procedures.

Safety and Handling

As with any chemical compound, proper safety precautions should be observed when handling **1-Methyl-2-piperidinemethanol**. It is recommended to work in a well-ventilated area, use appropriate personal protective equipment (PPE) such as gloves and safety glasses, and consult the material safety data sheet (MSDS) for specific handling and storage information.

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